

An In-depth Technical Guide to 3-Cyclopentyl-1-propyne

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Cyclopentyl-1-propyne

CAS No.: 116279-08-4

Cat. No.: B049516

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Cyclopentyl-1-propyne**, a valuable building block in organic synthesis. The document details its chemical and physical properties, outlines a probable synthetic route with a detailed experimental protocol, and discusses its potential applications in medicinal chemistry and drug development. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the design and synthesis of novel chemical entities.

Introduction

3-Cyclopentyl-1-propyne, also known as (prop-2-yn-1-yl)cyclopentane, is a terminal alkyne characterized by a cyclopentyl ring attached to a propyne moiety.^{[1][2][3]} Its structure combines a reactive terminal alkyne functionality with a lipophilic cyclopentyl group, making it an attractive starting material for the synthesis of more complex molecules. The terminal alkyne allows for a variety of chemical transformations, including carbon-carbon bond formation, click chemistry, and conversion to other functional groups. These features make **3-Cyclopentyl-1-**

propyne a versatile intermediate in the development of new therapeutic agents and other advanced materials.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Cyclopentyl-1-propyne** is presented in Table 1. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₂	[2][4][5]
Molecular Weight	108.18 g/mol	[4][6][7]
CAS Number	116279-08-4	[2][4]
Appearance	Clear, colorless liquid	[8]
Boiling Point	132-134 °C	[6][8][9]
Density	0.827 g/mL at 25 °C	[6][7][9]
Refractive Index (n ²⁰ /D)	1.4490	[6][9]
SMILES	C#CCC1CCCC1	[3][6][10]
InChI	1S/C8H12/c1-2-5-8-6-3-4-7-8/h1,8H,3-7H2	[2][6]
InChIKey	VBTCAHMANZTRMG-UHFFFAOYSA-N	[2]

Table 1: Physicochemical Properties of **3-Cyclopentyl-1-propyne**

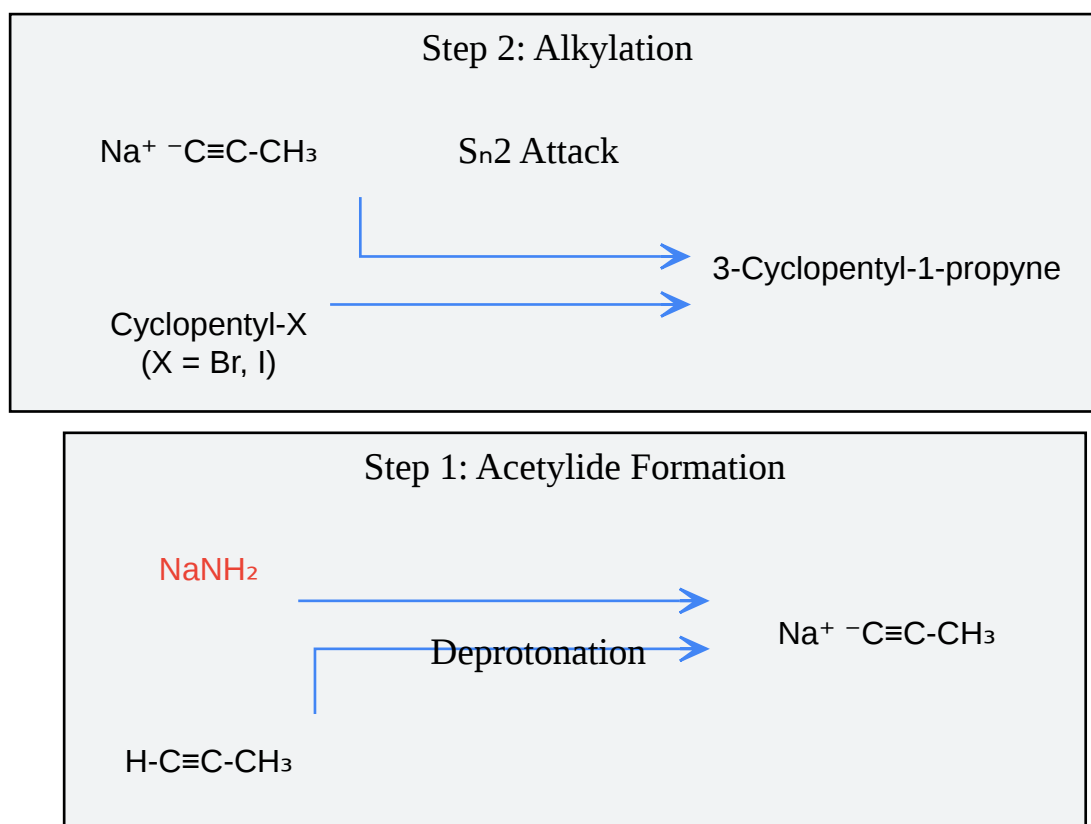
Synthesis of 3-Cyclopentyl-1-propyne

A plausible and common method for the synthesis of **3-Cyclopentyl-1-propyne** involves the alkylation of a terminal alkyne. This can be achieved through the reaction of a cyclopentyl Grignard reagent with a propargyl halide, or by reacting the acetylide of propyne with a

cyclopentyl halide. A general representation of the latter, more common approach is depicted below.

General Reaction Scheme

The synthesis involves the deprotonation of a terminal alkyne, such as propyne, with a strong base to form a nucleophilic acetylide. This acetylide then undergoes a nucleophilic substitution reaction (S_N2) with a cyclopentyl halide.



[Click to download full resolution via product page](#)

Figure 1: General reaction scheme for the synthesis of **3-Cyclopentyl-1-propyne**.

Detailed Experimental Protocol

This protocol describes a likely procedure for the synthesis of **3-Cyclopentyl-1-propyne** based on the alkylation of propyne with a cyclopentyl halide.

Materials:

- Propyne (gas or condensed)
- Sodium amide (NaNH_2)
- Liquid ammonia (NH_3)
- Cyclopentyl bromide or cyclopentyl iodide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

- Three-neck round-bottom flask
- Dry ice/acetone condenser
- Gas inlet tube
- Mechanical stirrer
- Dropping funnel
- Heating mantle
- Separatory funnel
- Standard glassware for extraction and distillation

Procedure:

- Acetylide Formation:
 - Set up a three-neck flask equipped with a dry ice/acetone condenser, a gas inlet tube, and a mechanical stirrer.

- Under an inert atmosphere (e.g., nitrogen or argon), condense liquid ammonia into the flask.
- Carefully add sodium amide to the liquid ammonia with stirring until it dissolves.
- Bubble propyne gas through the solution or add condensed propyne dropwise. The formation of the sodium propynide salt will be evident.[\[11\]](#)
- Alkylation:
 - Dissolve cyclopentyl bromide or iodide in an anhydrous solvent like diethyl ether or THF in a dropping funnel.
 - Add the cyclopentyl halide solution dropwise to the stirred suspension of sodium propynide in liquid ammonia. The reaction is typically exothermic and may require cooling to maintain a controlled temperature.
 - After the addition is complete, allow the reaction mixture to stir for several hours to ensure complete reaction. The progress can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution to neutralize any unreacted sodium amide.
 - Allow the ammonia to evaporate.
 - Add water and an organic solvent (e.g., diethyl ether) to the residue to extract the product.
 - Separate the organic layer, and wash it sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter off the drying agent and remove the solvent by rotary evaporation.
 - Purify the crude product by fractional distillation under reduced pressure to obtain pure **3-Cyclopentyl-1-propyne**.

Spectroscopic Data

While specific, published spectra for **3-Cyclopentyl-1-propyne** are not readily available in the searched literature, the expected spectroscopic features can be predicted based on its structure.

- ^1H NMR: The proton spectrum would be expected to show a triplet for the acetylenic proton ($\text{C}\equiv\text{C-H}$) around 1.8-2.0 ppm. The methylene protons adjacent to the alkyne ($\text{C-CH}_2\text{-C}\equiv$) would likely appear as a doublet around 2.1-2.3 ppm. The methine proton on the cyclopentyl ring attached to the propyne group would be a multiplet, and the remaining cyclopentyl protons would appear as complex multiplets in the upfield region (typically 1.0-1.8 ppm).
- ^{13}C NMR: The carbon spectrum would show characteristic peaks for the acetylenic carbons, with the terminal carbon ($\equiv\text{C-H}$) appearing around 68-72 ppm and the internal alkyne carbon ($\text{C-C}\equiv$) around 80-85 ppm. The carbons of the cyclopentyl ring and the methylene bridge would appear in the aliphatic region of the spectrum.
- IR Spectroscopy: The infrared spectrum would be characterized by a sharp, weak absorption band around 3300 cm^{-1} corresponding to the $\equiv\text{C-H}$ stretch of the terminal alkyne. A weak to medium absorption band around $2100\text{-}2140\text{ cm}^{-1}$ would indicate the $\text{C}\equiv\text{C}$ triple bond stretch. The C-H stretching vibrations of the cyclopentyl and methylene groups would be observed in the $2850\text{-}3000\text{ cm}^{-1}$ region.

Applications in Research and Drug Development

3-Cyclopentyl-1-propyne serves as a versatile building block in organic synthesis.^[1] Its terminal alkyne functionality is particularly useful for:

- Click Chemistry: The terminal alkyne can readily participate in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions to form 1,4-disubstituted-1,2,3-triazoles, which are important scaffolds in medicinal chemistry.
- Sonogashira Coupling: This reaction allows for the formation of a carbon-carbon bond between the terminal alkyne and an aryl or vinyl halide, providing access to a wide range of substituted alkynes.

- Alkynylation Reactions: The acetylide can be used as a nucleophile to attack various electrophiles, such as aldehydes, ketones, and epoxides, to introduce the propargyl group into other molecules.[12]

The cyclopentyl group can impart favorable pharmacokinetic properties, such as increased lipophilicity, which can enhance membrane permeability and metabolic stability of drug candidates. The combination of these features makes **3-Cyclopentyl-1-propyne** a valuable tool for medicinal chemists in the design and synthesis of novel bioactive compounds.

Conclusion

3-Cyclopentyl-1-propyne is a readily accessible and highly versatile chemical intermediate with significant potential in organic synthesis and drug discovery. This guide provides essential information on its properties and a detailed protocol for its synthesis, which should aid researchers in its effective utilization. The unique combination of a reactive terminal alkyne and a lipophilic cyclopentyl moiety makes it a valuable component in the synthetic chemist's toolbox for the construction of complex and biologically active molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Alkylation of Terminal Alkynes in Organic Synthesis with Practice Problems [chemistrysteps.com]
- 2. 3-Cyclopentyl-1-propyne [webbook.nist.gov]
- 3. 3-cyclopentyl-1-propyne [stenutz.eu]
- 4. scbt.com [scbt.com]
- 5. 3-Cyclopentyl-1-propyne [webbook.nist.gov]
- 6. 3-シクロペンチル-1-プロピン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. echemi.com [echemi.com]
- 8. 3-CYCLOPENTYL-1-PROPYNE | 116279-08-4 [chemicalbook.com]

- [9. 3-cyclopentyl-1-propyne | CAS#:116279-08-4 | Chemsrsrc \[chemsrc.com\]](#)
- [10. youtube.com \[youtube.com\]](#)
- [11. m.youtube.com \[m.youtube.com\]](#)
- [12. youtube.com \[youtube.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Cyclopentyl-1-propyne]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b049516/docs#an-in-depth-technical-guide-to-3-cyclopentyl-1-propyne\]](https://www.benchchem.com/product/b049516/docs#an-in-depth-technical-guide-to-3-cyclopentyl-1-propyne)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

